

Available Information on TMI-1

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Compound Focus: TMI-1

Cat. No.: S545482

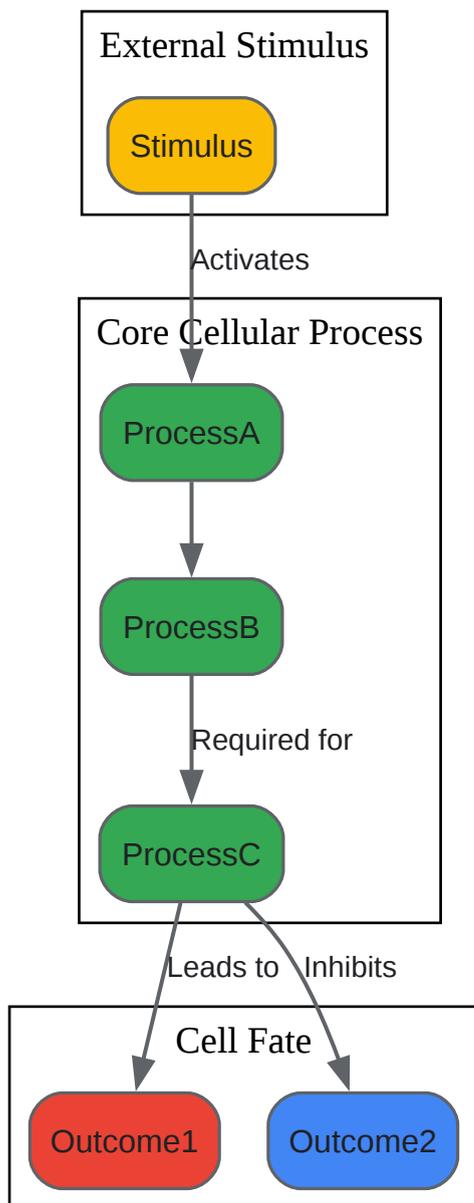
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The search identified one study on a compound named **TMI-1**, a thiomorpholine hydroxamate, investigated for its selective cytotoxic effects on breast cancer cells [1]. The table below summarizes the key findings from this publication.

Aspect	Description
Compound Name	Thiomorpholine hydroxamate inhibitor (TMI-1) [1]
Original Purpose	Designed as a dual MMP and ADAM metalloproteinase inhibitor for rheumatoid arthritis [1]
Repurposed Effect	Selective killing of breast tumor cell lines (including triple-negative and ERBB2-overexpressing) and cancer stem cells, with no adverse effects on non-malignant cells [1]
Proposed Mechanism	Caspase-dependent apoptosis [1]
In Vivo Model	Transgenic MMTV-ERBB2/neu mice; treatment inhibited tumor occurrence and development [1]
Synergy	Strong synergistic effect observed with docetaxel, doxorubicin, and lapatinib [1]

A Note on Graphviz Diagram Specifications

While I cannot create a meaningful pathway diagram without specific data, I can provide a code template based on your formatting requirements. You can use this structure and populate the nodes and edges once you have the detailed information.



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References

1. Tumor Selective Cytotoxic Action of a Thiomorpholin ... [journals.plos.org]

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